

Personal protective equipment for handling JKC 301

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Compound of Interest

Compound Name: JKC 301

Cat. No.: B12363768

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Essential Safety and Handling Guide for JKC 301

Disclaimer: A specific Safety Data Sheet (SDS) for **JKC 301**, a selective Endothelin A receptor antagonist, is not publicly available. This guide is based on the safety protocols for structurally and functionally similar endothelin receptor antagonists, such as Bosentan, Macitentan, and Ambrisentan. It is imperative to handle **JKC 301** with caution and to supplement this information with a thorough internal risk assessment.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **JKC 301**, a comprehensive approach to personal protection is essential to minimize exposure and ensure laboratory safety. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment (PPE)	Specifications and Rationale
Eyes	Safety Goggles with Side-Shields	Conforming to EN 166 (EU) or NIOSH (US) standards. Provides protection against splashes and airborne particles.
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use. Follow proper glove removal technique to avoid skin contact.
Body	Laboratory Coat / Protective Clothing	Wear a fully buttoned lab coat. For larger quantities or potential for significant exposure, consider a chemical-resistant apron or suit.
Respiratory	NIOSH/MSHA or European Standard EN 149 Approved Respirator	Recommended when handling the powder outside of a certified chemical fume hood or if aerosolization is possible.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **JKC 301** and ensuring a safe laboratory environment.

Handling:

- **Ventilation:** Handle **JKC 301** in a well-ventilated area. For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory.
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing. Do not ingest or inhale.

- Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in areas where the compound is handled or stored.

Storage:

- Container: Keep the container tightly sealed.
- Conditions: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Access: Store in a secure, locked location with access restricted to authorized personnel.

Disposal Plan

Dispose of **JKC 301** and any contaminated materials in accordance with all applicable local, state, and federal regulations.

Waste Collection:

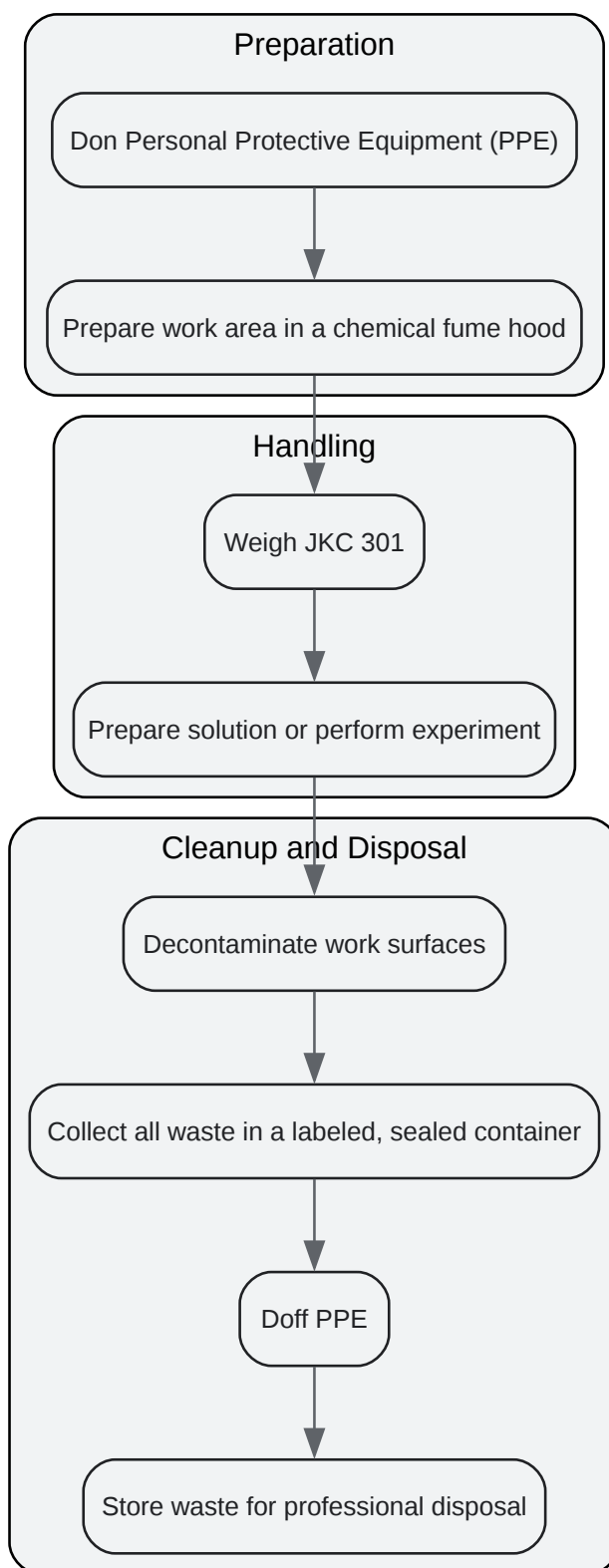
- Collect waste **JKC 301** and contaminated disposable materials (e.g., gloves, weighing paper) in a designated, labeled, and sealed container.

Disposal Method:

- Waste should be disposed of through a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash.

Experimental Workflow: Safe Handling of JKC 301

The following diagram illustrates a standard workflow for safely handling **JKC 301** in a laboratory setting.

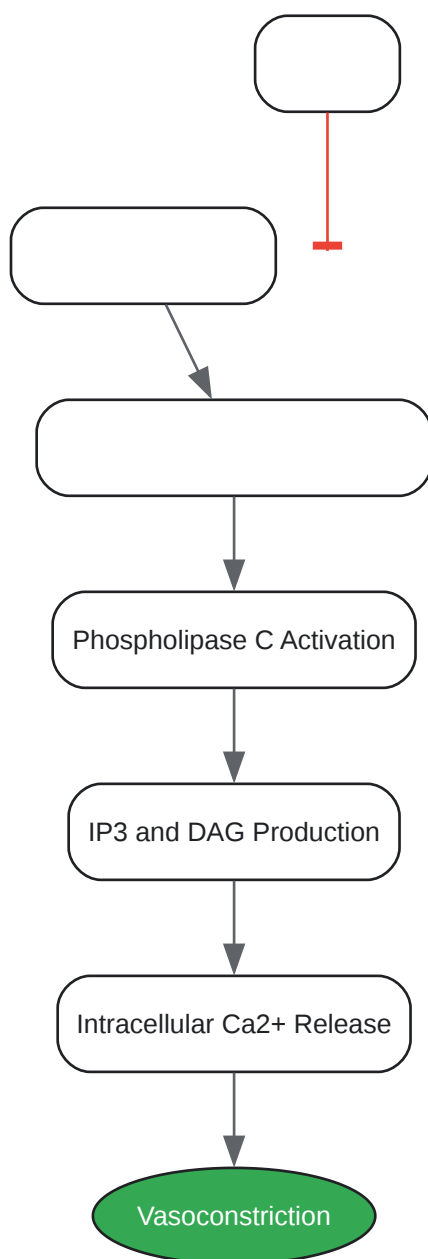


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Standard operational workflow for handling **JKC 301**.

Signaling Pathway: General Mechanism of Endothelin Receptor Antagonists

JKC 301 is a selective Endothelin A (ETA) receptor antagonist. The diagram below provides a simplified overview of the signaling pathway affected by this class of compounds. Endothelin-1 (ET-1) binding to the ETA receptor on smooth muscle cells leads to vasoconstriction. **JKC 301** blocks this interaction, leading to vasodilation.



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Simplified signaling pathway of Endothelin A receptor antagonism.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com